

Trimethyloxonium Tetrafluoroborate: A Comprehensive Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: Trimethyloxonium tetrafluoroborate

Cat. No.: B1221110

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Abstract

Trimethyloxonium tetrafluoroborate, often referred to as Meerwein's salt, is a powerful and versatile methylating agent widely employed in organic synthesis.^{[1][2]} Its potent electrophilic nature necessitates a thorough understanding of its properties and strict adherence to safety protocols to ensure the well-being of laboratory personnel and the integrity of experimental outcomes. This technical guide provides an in-depth overview of the safety precautions, handling procedures, and experimental considerations for **trimethyloxonium tetrafluoroborate**, tailored for professionals in research and drug development.

Physicochemical and Toxicological Properties

A clear understanding of the fundamental properties of **trimethyloxonium tetrafluoroborate** is paramount for its safe handling. The following tables summarize key quantitative data.

Table 1: Physical and Chemical Properties

Property	Value	Reference(s)
Chemical Formula	$[(\text{CH}_3)_3\text{O}]^+[\text{BF}_4]^-$	[1][2]
Molecular Weight	147.91 g/mol	[1]
Appearance	White to off-white crystalline solid	[1]
Melting Point	Decomposes at approximately 180°C	[1]
Solubility	Insoluble in water. Soluble in nitrobenzene, nitromethane, chloroform, hot acetone, and liquid sulfur dioxide. Slightly soluble in dichloromethane.	[3]
Stability	Stable under dry conditions; moisture-sensitive. Reacts violently with water.	[1][3]

Table 2: Hazard Identification and Classification

Hazard Classification	Category	Description	Reference(s)
Skin Corrosion/Irritation	Category 1B	Causes severe skin burns and eye damage.	[3]
Serious Eye Damage/Eye Irritation	Category 1	Causes serious eye damage.	[3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation. Target Organs: Respiratory system.	[3]

Personal Protective Equipment (PPE) and Engineering Controls

Due to its corrosive and reactive nature, stringent protective measures are mandatory when handling **trimethyloxonium tetrafluoroborate**.

Engineering Controls:

- **Fume Hood:** All manipulations must be conducted in a certified chemical fume hood to prevent inhalation of dust or decomposition products.[\[2\]](#)
- **Safety Shower and Eyewash Station:** A readily accessible and operational safety shower and eyewash station are essential in the immediate work area.[\[4\]](#)

Personal Protective Equipment:

- **Eye Protection:** Chemical safety goggles are required. A face shield should be worn in situations with a higher risk of splashing.[\[5\]](#)
- **Hand Protection:** Use chemically resistant gloves, such as nitrile or neoprene.[\[5\]](#)
- **Skin and Body Protection:** A lab coat is mandatory. For larger quantities or when there is a significant risk of exposure, chemical-resistant aprons and boots should be considered.[\[5\]](#)
- **Respiratory Protection:** For situations where dust may be generated and engineering controls are insufficient, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used.[\[6\]](#)

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to prevent accidents and maintain the reagent's efficacy.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[3\]](#)

- Keep refrigerated, with some sources recommending storage at -20°C in a desiccator to maintain integrity.[1][7]
- Store under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation from atmospheric moisture.[2][7]
- Keep away from water and incompatible materials such as strong oxidizing agents.[3]

Handling:

- Avoid contact with skin, eyes, and clothing.[3]
- Do not breathe dust.[3]
- Wash hands thoroughly after handling.[3]
- While the compound is a non-volatile solid, which reduces some hazards compared to other methylating agents, it is crucial to handle it with care.[8]
- It can be weighed quickly in the open atmosphere but should be handled under an inert atmosphere for prolonged manipulations.[2][5]

Experimental Protocols: O-Methylation of Carboxylic Acids

Trimethyloxonium tetrafluoroborate is a highly effective reagent for the methylation of various functional groups, including carboxylic acids, under mild conditions.[1] The following is a representative protocol synthesized from established procedures.

Objective: To perform the O-methylation of a carboxylic acid using **trimethyloxonium tetrafluoroborate**.

Materials:

- Carboxylic acid substrate
- **Trimethyloxonium tetrafluoroborate**

- Anhydrous dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask
- Magnetic stirrer and stir bar
- Inert gas supply (argon or nitrogen)
- Septa and needles
- Standard glassware for workup and purification

Procedure:

- **Reaction Setup:** Under an inert atmosphere, dissolve the carboxylic acid in anhydrous dichloromethane in a round-bottom flask equipped with a magnetic stir bar.
- **Reagent Addition:** While stirring the solution, add **trimethyloxonium tetrafluoroborate** portion-wise at room temperature. An excess of the methylating agent may be used to ensure complete reaction.[\[5\]](#)
- **Reaction Monitoring:** The reaction is typically stirred at room temperature.[\[8\]](#) Monitor the progress of the reaction by an appropriate analytical technique (e.g., TLC, LC-MS, GC-MS). Reaction times can vary from one to several hours.[\[8\]](#)[\[9\]](#)
- **Workup:** Upon completion, quench the reaction by slowly adding saturated aqueous sodium bicarbonate solution to neutralize the acidic byproducts. Separate the organic layer, and extract the aqueous layer with dichloromethane. Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate or sodium sulfate.
- **Purification:** Filter the drying agent and concentrate the organic solution under reduced pressure. The crude product can then be purified by an appropriate method, such as column chromatography or distillation.

Spill Management and Waste Disposal

Spill Management:

- In case of a spill, evacuate the area and ensure adequate ventilation.[9]
- Do not use water to clean up the spill as it reacts violently with **trimethyloxonium tetrafluoroborate**. [3]
- For minor spills, use a non-sparking shovel to carefully place the material into a clean, dry, and covered container for disposal.[9]
- For major spills, contain the spill with sand, earth, or vermiculite.[9]

Waste Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.
- Contaminated materials and unreacted reagent should be treated as hazardous waste.

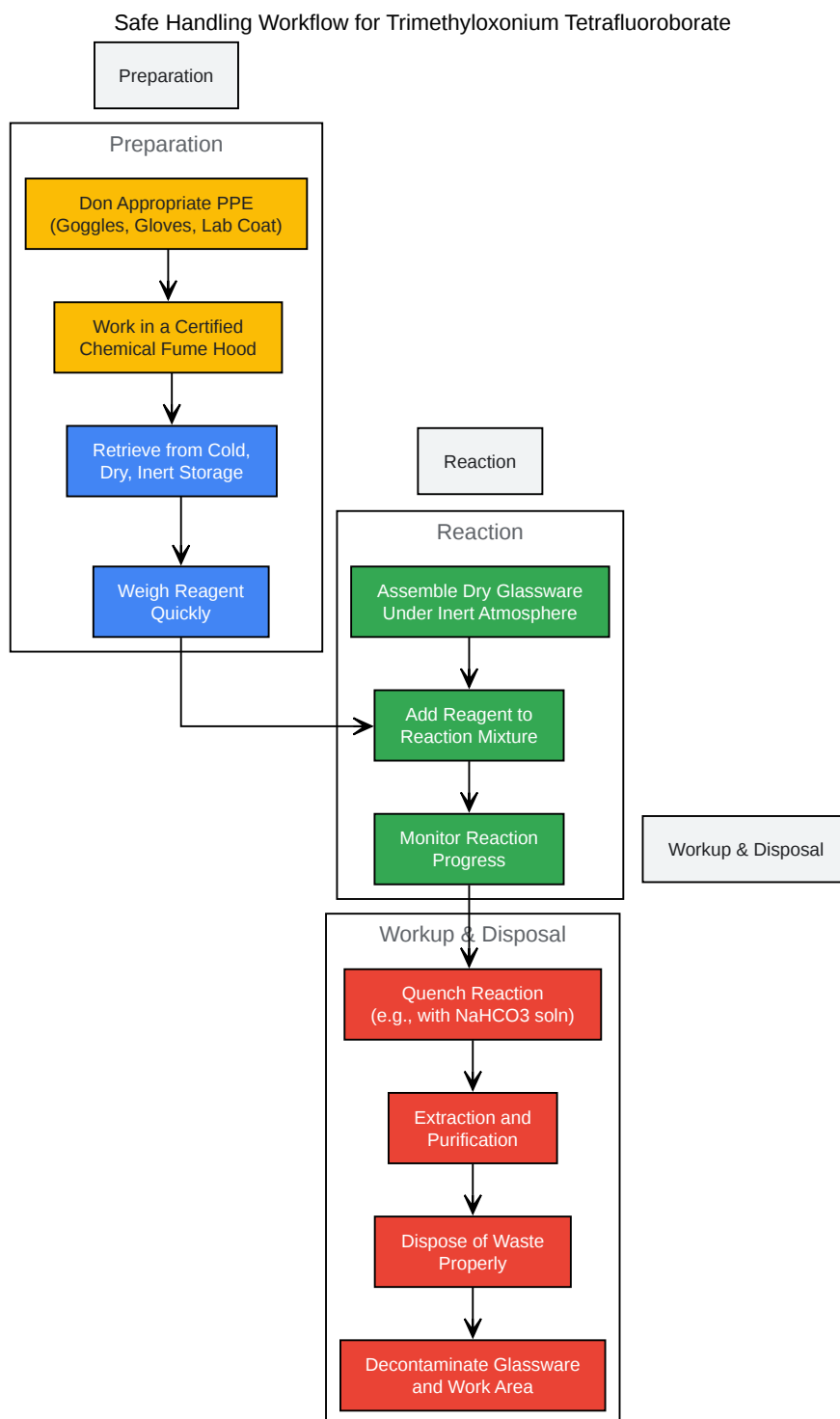
Emergency and First Aid Procedures

Immediate and appropriate first aid is crucial in the event of exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[3]
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Visualizing Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling and use of **trimethyloxonium tetrafluoroborate** in a laboratory setting.



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Caption: Safe Handling Workflow for **Trimethyloxonium Tetrafluoroborate**

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